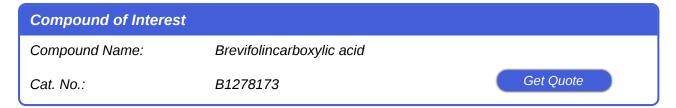


Brevifolincarboxylic Acid: A Comprehensive Technical Guide to its Therapeutic Potential

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Brevifolincarboxylic acid, a naturally occurring phenolic compound, has emerged as a promising candidate for therapeutic development across a spectrum of diseases. Extracted from various medicinal plants, this small molecule has demonstrated a remarkable range of biological activities, including anti-cancer, anti-inflammatory, anti-diabetic, antioxidant, and antibacterial effects. This technical guide provides an in-depth analysis of the current scientific understanding of Brevifolincarboxylic acid, focusing on its mechanisms of action, preclinical efficacy, and the experimental methodologies used to elucidate its therapeutic potential. Detailed summaries of quantitative data, experimental protocols, and visual representations of key signaling pathways are presented to facilitate further research and development efforts.

Introduction

Brevifolincarboxylic acid is a phenolic compound that can be isolated from plants such as Duchesnea chrysantha and Polygonum capitatum[1]. Its multifaceted pharmacological profile has garnered significant interest within the scientific community. This document serves as a comprehensive resource for researchers and drug development professionals, consolidating the current knowledge on Brevifolincarboxylic acid's therapeutic applications and underlying molecular mechanisms.



Therapeutic Applications and Efficacy

Brevifolincarboxylic acid has demonstrated significant potential in several key therapeutic areas. The following sections summarize the quantitative data associated with its primary biological activities.

Anticancer Activity

Brevifolincarboxylic acid exhibits cytotoxic effects against various cancer cell lines. Notably, it inhibits the proliferation of human lung and gastric adenocarcinoma cells.

Table 1: Anticancer Efficacy of Brevifolincarboxylic Acid

Cell Line	Cancer Type	IC50 Value	Reference
PC-14	Human Lung Adenocarcinoma	3.95 μg/mL	[2]
MKN45	Human Gastric Adenocarcinoma	Dose-dependent inhibition observed	[1]

Anti-inflammatory Activity

The anti-inflammatory properties of **Brevifolincarboxylic acid** are attributed to its ability to modulate key inflammatory pathways. A significant reduction in nitric oxide (NO) production, a key inflammatory mediator, has been observed in lipopolysaccharide (LPS)-stimulated macrophages.

Table 2: Anti-inflammatory Efficacy of Brevifolincarboxylic Acid

Cell Line	Assay	Concentration	Effect	Reference
RAW 264.7	Nitric Oxide (NO) Production	20 μΜ	Reduction in LPS-induced NO production	[2]

Anti-diabetic Activity



Brevifolincarboxylic acid has been identified as an inhibitor of α -glucosidase, an enzyme involved in the digestion of carbohydrates. Inhibition of this enzyme can help to control postprandial hyperglycemia.

Table 3: Anti-diabetic Efficacy of Brevifolincarboxylic Acid

Enzyme	IC50 Value	Reference
α-glucosidase	323.46 μΜ	[1]

Antioxidant Activity

As a phenolic compound, **Brevifolincarboxylic acid** possesses potent antioxidant properties, primarily through the scavenging of reactive oxygen species (ROS). Its efficacy has been quantified using the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.

Table 4: Antioxidant Efficacy of Brevifolincarboxylic Acid

Assay	IC50 Value	Reference
DPPH Radical Scavenging	18.0 μΜ	

Antibacterial Activity

Brevifolincarboxylic acid has demonstrated moderate antibacterial activity against several strains of Salmonella.

Table 5: Antibacterial Spectrum of Brevifolincarboxylic Acid

Bacterial Strain	Activity	Reference
Salmonella enteritidis	Moderate	
Salmonella typhimurium	Moderate	_
Salmonella abony	Moderate	_



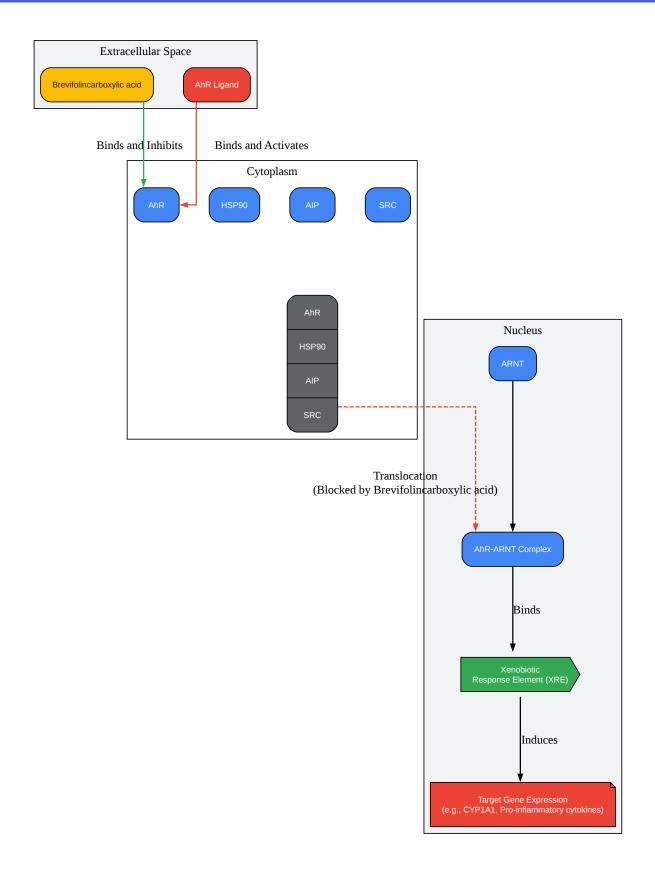
Mechanisms of Action

The therapeutic effects of **Brevifolincarboxylic acid** are underpinned by its interaction with multiple molecular targets and signaling pathways.

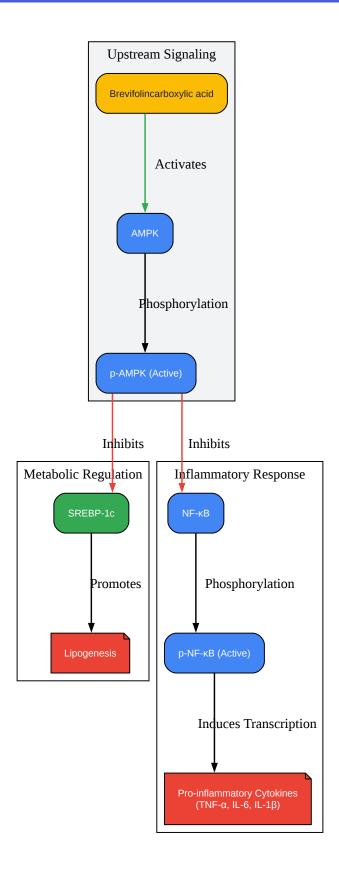
Inhibition of Aryl Hydrocarbon Receptor (AhR) Signaling

Brevifolincarboxylic acid acts as an antagonist of the Aryl Hydrocarbon Receptor (AhR), a ligand-activated transcription factor involved in the regulation of various cellular processes, including immune responses and carcinogenesis. By competitively binding to AhR, **Brevifolincarboxylic acid** can prevent its nuclear translocation and subsequent activation of target genes, which may contribute to its anti-inflammatory and anticancer effects.

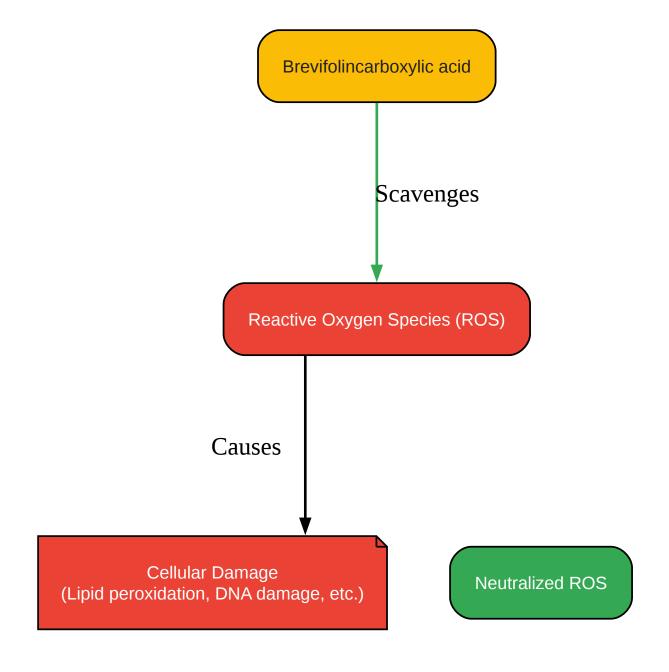




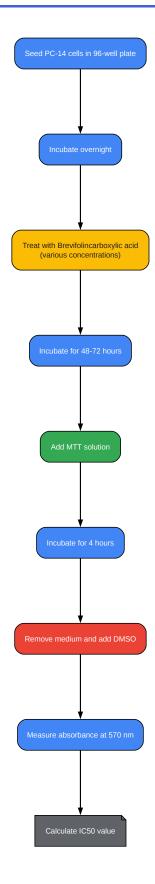












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